

An In-depth Technical Guide to Nonyltrimethylammonium Bromide (CAS Number 1943-11-9)

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Compound of Interest

Compound Name: Nonyltrimethylammonium bromide

Cat. No.: B1206413

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Introduction

Nonyltrimethylammonium bromide (NTAB), identified by CAS number 1943-11-9, is a quaternary ammonium salt. It belongs to the class of cationic surfactants, which are characterized by a positively charged hydrophilic head group and a hydrophobic tail. This amphiphilic nature allows NTAB to exhibit surface-active properties, making it a subject of interest in various scientific and industrial applications, including as a biochemical reagent and potentially in drug delivery systems. This technical guide provides a comprehensive overview of the physicochemical properties, potential biological activities, and relevant experimental considerations for **Nonyltrimethylammonium bromide**.

Physicochemical Properties

The fundamental physicochemical properties of **Nonyltrimethylammonium bromide** are summarized in the table below. These characteristics are crucial for its application in experimental settings, influencing its solubility, stability, and interaction with other molecules.

Property	Value	Reference
CAS Number	1943-11-9	[1]
Chemical Formula	C ₁₂ H ₂₈ BrN	[2]
Molecular Weight	266.26 g/mol	[2]
Appearance	White to almost white powder/solid	
Melting Point	223-226 °C	
Solubility	Soluble in water	
Purity	Typically ≥98%	[2]

Surfactant Properties

As a cationic surfactant, **Nonyltrimethylammonium bromide** has the ability to form micelles in aqueous solutions above a certain concentration known as the Critical Micelle Concentration (CMC). The CMC is a critical parameter for applications involving solubilization and formulation.

While experimentally determined values for the CMC and aggregation number of **Nonyltrimethylammonium bromide** are not readily available in the reviewed literature, the CMC can be estimated based on its chemical structure. For alkyltrimethylammonium bromides (C_nTAB) at 25°C, the CMC can be estimated using the following equation:

$$\ln(\text{CMC} / \text{mM}) = (11.13 \pm 0.07) - (0.698 \pm 0.006) * n_c$$

where n_c is the number of carbon atoms in the alkyl chain. For **Nonyltrimethylammonium bromide**, $n_c = 9$.

Property	Estimated Value
Critical Micelle Concentration (CMC)	~ 10.4 mM
Aggregation Number	Not available

Note: The CMC value is an estimate calculated from the provided formula and should be experimentally verified for precise applications.

Potential Biological Activities and Mechanism of Action

Specific biological activity data, such as IC₅₀ values for antimicrobial or cytotoxic effects, for **Nonyltrimethylammonium bromide** are not extensively documented in public literature. However, based on the well-studied activities of other quaternary ammonium compounds (QACs) with similar structures, such as Cetyltrimethylammonium bromide (CTAB), some potential biological effects and their mechanisms can be inferred.

Antimicrobial Activity

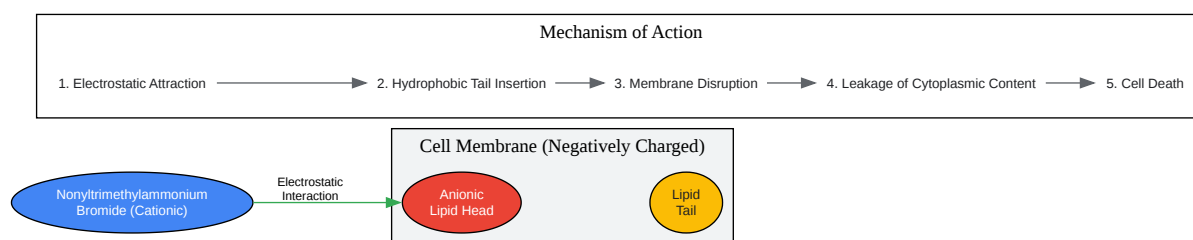
QACs are known for their broad-spectrum antimicrobial activity against bacteria and fungi. The primary mechanism of action is believed to be the disruption of the cell membrane. The positively charged headgroup of the surfactant interacts with the negatively charged components of the microbial cell membrane, leading to increased permeability, leakage of intracellular components, and ultimately cell death. The length of the alkyl chain plays a crucial role in the antimicrobial efficacy, with optimal activity often observed for chain lengths between C12 and C16.

Cytotoxicity

The membrane-disrupting properties of QACs also contribute to their cytotoxicity towards mammalian cells. The interaction with the cell membrane can lead to lysis and cell death. The cytotoxicity is dependent on the concentration and the cell type. For instance, CTAB has been shown to be highly toxic to human skin cells.^[3]

Interaction with Cell Membranes

The fundamental interaction of **Nonyltrimethylammonium bromide** with biological membranes is electrostatic, driven by the attraction between its cationic headgroup and the anionic components of the membrane, such as phosphatidylserine. This initial binding is followed by the insertion of the hydrophobic nonyl tail into the lipid bilayer, which can disrupt the membrane's structure and function.



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Figure 1. Proposed mechanism of **Nonyltrimethylammonium bromide** interaction with a cell membrane.

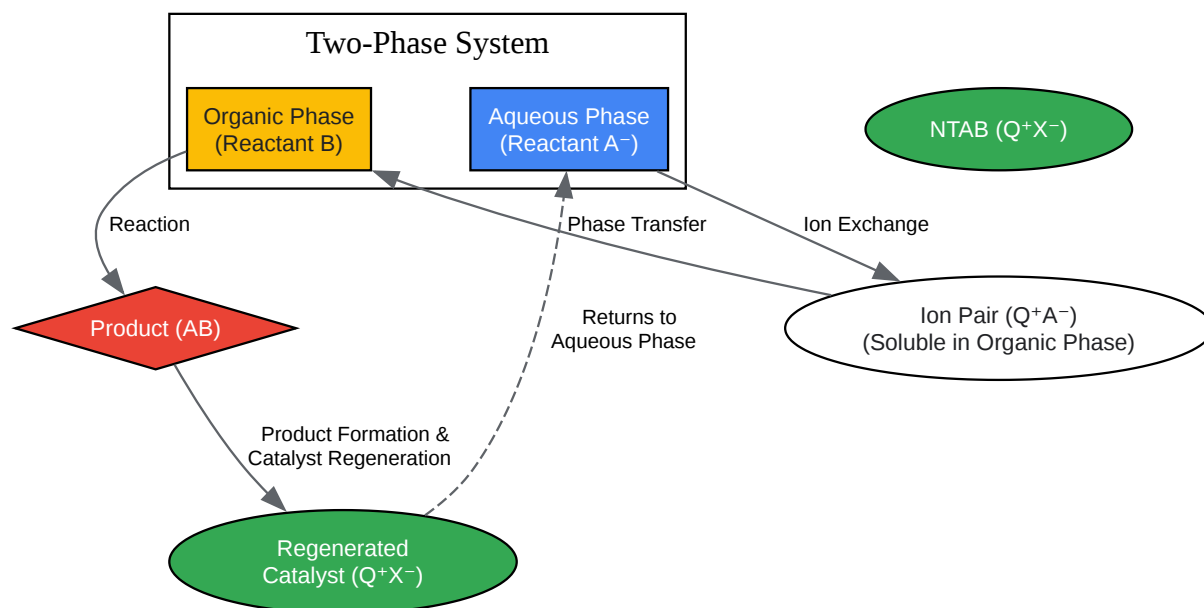
Applications in Research and Development

Biochemical Reagent

Nonyltrimethylammonium bromide is commercially available as a biochemical reagent for life science research.[4] Its surfactant properties can be utilized for solubilizing lipids and membrane proteins, and in the preparation of various formulations.

Phase Transfer Catalysis

Quaternary ammonium salts are widely used as phase transfer catalysts in organic synthesis. They facilitate the transfer of a reactant from an aqueous phase to an organic phase, where the reaction can proceed more efficiently. The lipophilic cation forms an ion pair with the aqueous reactant, which is then soluble in the organic solvent.



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Figure 2. Workflow of phase transfer catalysis using **Nonyltrimethylammonium bromide**.

Experimental Protocols

Synthesis of Nonyltrimethylammonium Bromide

A general method for the synthesis of alkyltrimethylammonium bromides involves the quaternization of a tertiary amine with an alkyl halide. The following is a representative protocol that can be adapted for the synthesis of **Nonyltrimethylammonium bromide**.

Materials:

- 1-Bromononane
- Trimethylamine (solution in a suitable solvent, e.g., ethanol or THF)
- Anhydrous diethyl ether
- Reaction flask with a magnetic stirrer

- Condenser (if reflux is needed)

Procedure:

- In a reaction flask, dissolve 1-bromononane in a suitable solvent like THF.
- Add an excess of trimethylamine solution to the flask.
- Stir the reaction mixture at room temperature for 24-48 hours. The product may precipitate as a white solid.
- Monitor the reaction progress using an appropriate technique (e.g., TLC).
- Once the reaction is complete, cool the suspension to 0°C.
- Filter the white precipitate and wash it with cold, anhydrous diethyl ether.
- Dry the product under vacuum to obtain **Nonyltrimethylammonium bromide**.

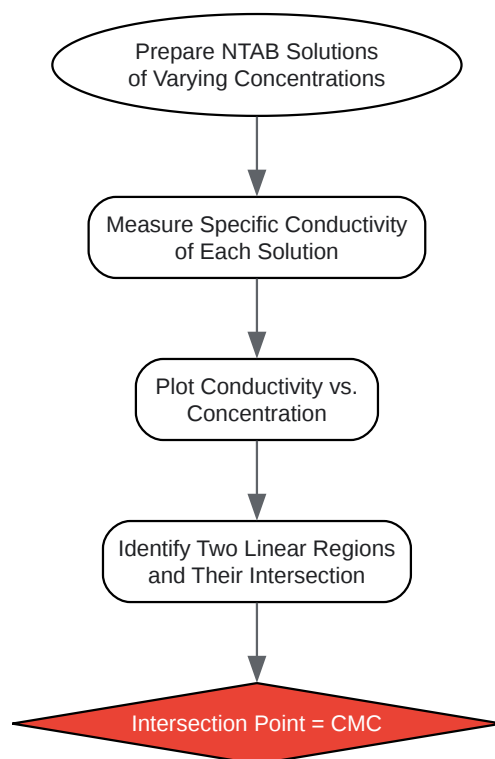
Note: This is a general procedure and may require optimization for yield and purity.

Determination of Critical Micelle Concentration (CMC)

The CMC of a surfactant can be determined by measuring a physical property of the surfactant solution that changes abruptly at the micellization point. Common methods include surface tensiometry, conductometry, and fluorescence spectroscopy.

Conductometry Method:

- Prepare a series of aqueous solutions of **Nonyltrimethylammonium bromide** with varying concentrations, both below and above the expected CMC.
- Measure the specific conductivity of each solution at a constant temperature.
- Plot the specific conductivity as a function of the surfactant concentration.
- The plot will show two linear regions with different slopes. The intersection of these two lines corresponds to the CMC.



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Figure 3. Experimental workflow for CMC determination by conductometry.

Safety and Handling

Nonyltrimethylammonium bromide is classified as a skin and eye irritant.[1] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Avoid inhalation of the powder and ensure work is conducted in a well-ventilated area. Refer to the Safety Data Sheet (SDS) for detailed safety information.

Conclusion

Nonyltrimethylammonium bromide is a cationic surfactant with potential applications in various fields of research and development. While specific biological data for this compound is limited, its properties can be inferred from related quaternary ammonium salts. Its utility as a biochemical reagent and a phase transfer catalyst is established. Further research is warranted to fully elucidate its biological activities and potential applications in areas such as drug

formulation and delivery. This guide provides a foundational understanding for professionals working with this compound.

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References

- 1. Nonyltrimethylammonium bromide | C₁₂H₂₈BrN | CID 74750 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Nonyltrimethylammonium bromide | 生化试剂 | MCE [medchemexpress.cn]
- 3. Cytotoxicity of Organic Surface Coating Agents Used for Nanoparticles Synthesis and Stability - PMC [pmc.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]
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